

Technical Support Center: CD73-IN-19

Cytotoxicity Assessment

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Compound of Interest

Compound Name: CD73-IN-19

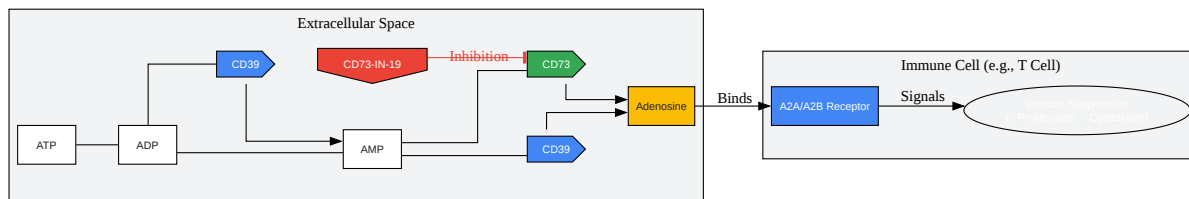
Cat. No.: B15603705

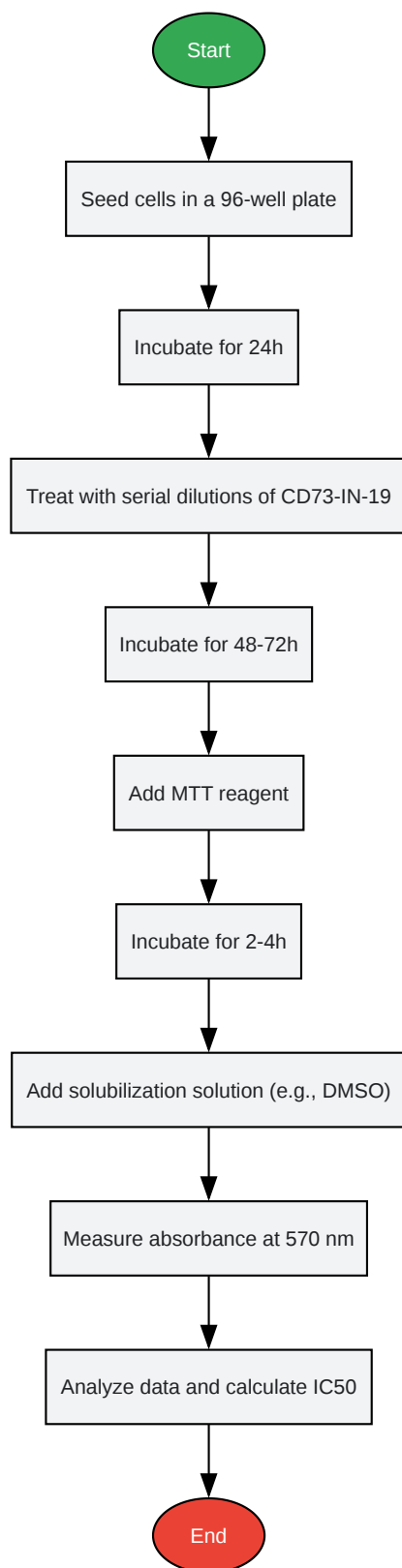
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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance for assessing the cytotoxicity of **CD73-IN-19**, a small molecule inhibitor of CD73. Here you will find frequently asked questions (FAQs), troubleshooting guides, detailed experimental protocols, and relevant pathway information to facilitate your research.

Understanding the CD73-Adenosine Signaling Pathway

CD73, or ecto-5'-nucleotidase, is a cell surface enzyme that plays a critical role in the tumor microenvironment by producing adenosine.^[1] Extracellular adenosine suppresses the anti-tumor immune response by binding to A2A and A2B receptors on immune cells, thus inhibiting their function.^[1] **CD73-IN-19** is designed to inhibit this immunosuppressive pathway.





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References

- 1. benchchem.com [benchchem.com]
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